

Application Notes and Protocols for Calcein Sodium Salt in Liposome Leakage Assays

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Compound of Interest

Compound Name: *Calcein Sodium Salt*

Cat. No.: *B15551754*

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Introduction

The calcein leakage assay is a robust and widely used method to assess the permeability and stability of liposomal membranes. This technique is pivotal in drug delivery research for characterizing the release of encapsulated therapeutics and in membrane biophysics to study the interaction of various substances with lipid bilayers. The assay relies on the self-quenching property of calcein, a fluorescent dye, at high concentrations. When encapsulated within liposomes at a high concentration, calcein's fluorescence is minimal. Disruption of the liposome membrane leads to the release of calcein into the surrounding medium, resulting in dilution and a significant increase in fluorescence intensity. This de-quenching of fluorescence is directly proportional to the amount of calcein released and serves as a sensitive measure of membrane leakage.^{[1][2]}

Calcein is often preferred over other dyes like 5(6)-carboxyfluorescein because of its higher resistance to oxidative stress, making it a more reliable probe in assays involving oxidative conditions.^[3]

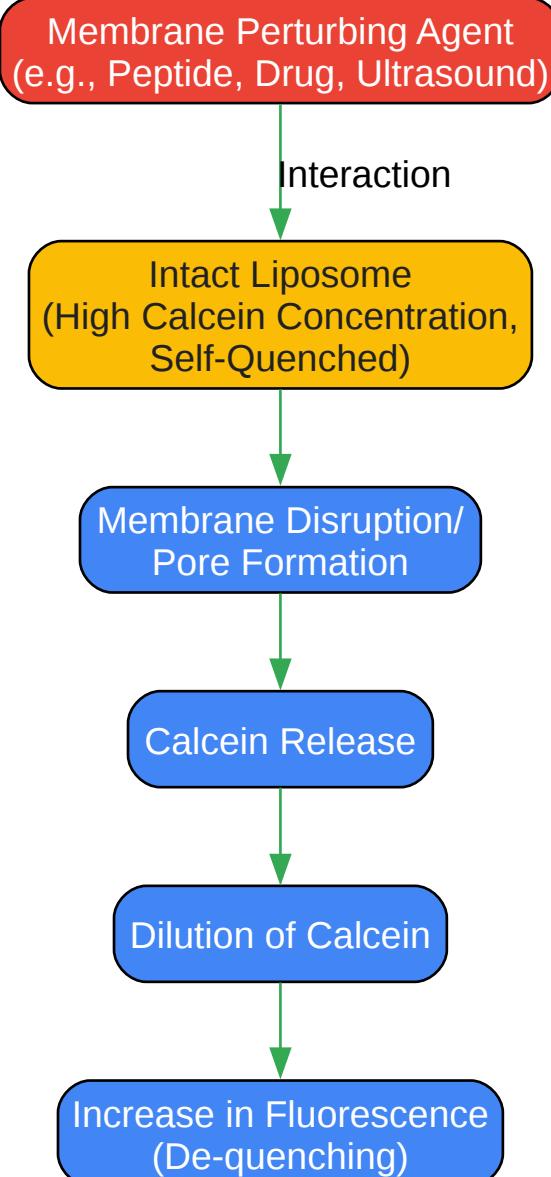
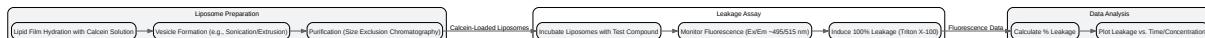
Principle of the Assay

The core principle of the calcein leakage assay is the concentration-dependent self-quenching of calcein fluorescence.

- **Encapsulation and Quenching:** Calcein is encapsulated in liposomes at a high, self-quenching concentration (typically 50-100 mM).[4][5] At this concentration, the proximity of calcein molecules leads to fluorescence quenching, resulting in a low fluorescence signal from the intact liposomes.
- **Leakage and De-quenching:** When the liposome membrane is compromised by a physical, chemical, or biological agent, the encapsulated calcein leaks out into the external buffer.
- **Fluorescence Increase:** The dilution of calcein in the larger volume of the external medium alleviates self-quenching, leading to a significant increase in its fluorescence intensity.
- **Quantification:** The increase in fluorescence is monitored over time and is proportional to the amount of calcein released. The percentage of leakage can be calculated by comparing the fluorescence signal of the sample to that of a control where 100% leakage is induced by adding a detergent like Triton X-100.

Experimental Workflow

The following diagram illustrates the general workflow of a calcein liposome leakage assay.



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